

Application Notes and Protocols for Osoresnontrine in Mouse Cognitive Tasks

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Compound of Interest

Compound Name: Osoresnontrine

Cat. No.: B606083

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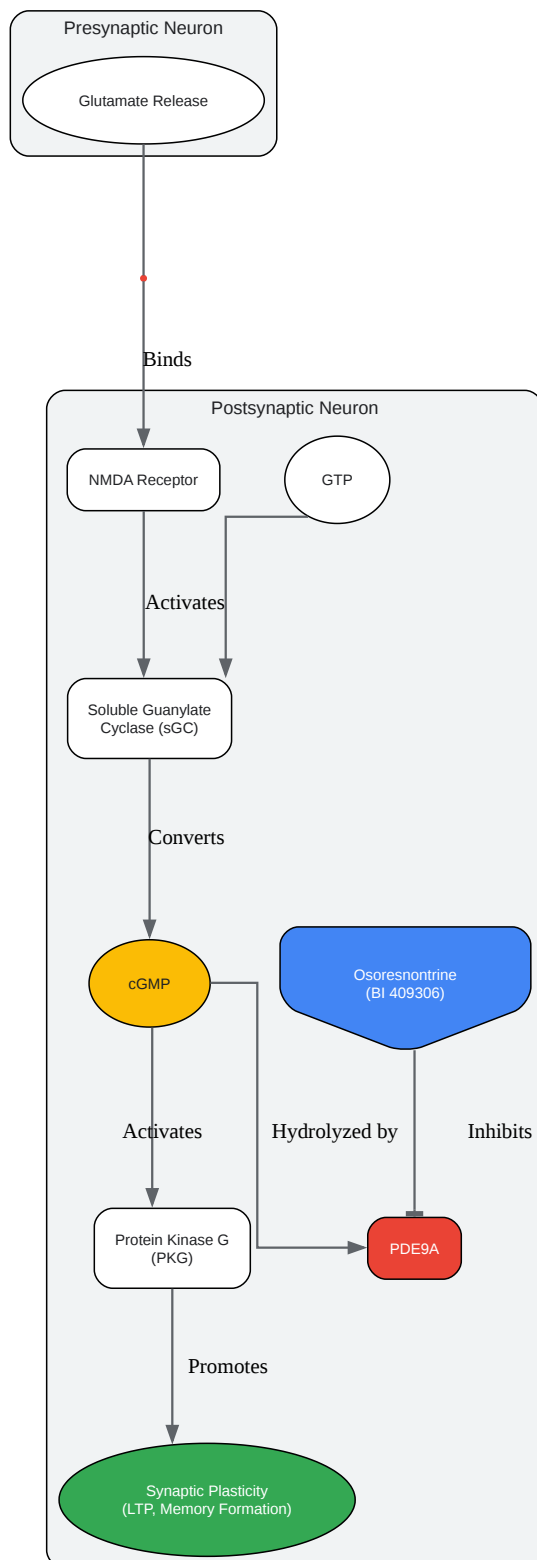
These application notes provide a comprehensive overview of the dosing regimen and experimental protocols for utilizing **Osoresnontrine** (BI 409306), a potent and selective phosphodiesterase 9A (PDE9A) inhibitor, in mouse models of cognition. The following sections detail the mechanism of action, dosing information, and step-by-step protocols for key behavioral assays.

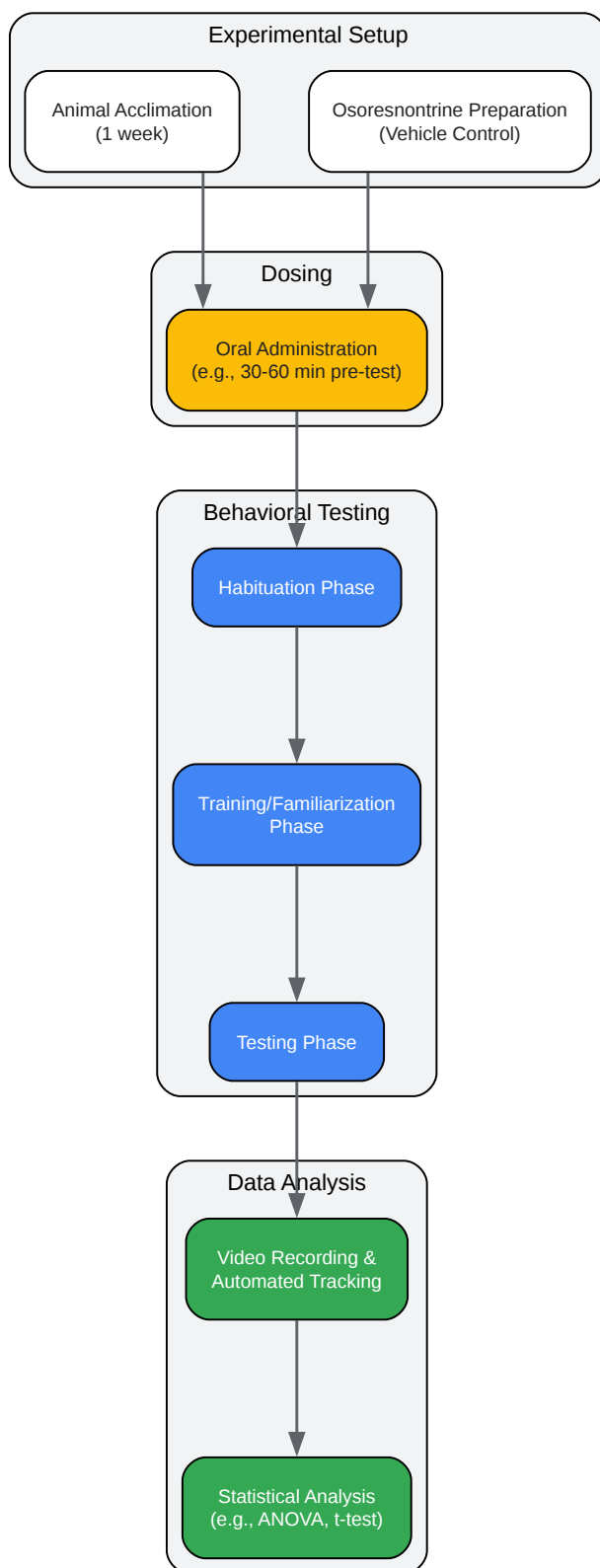
Mechanism of Action

Osoresnontrine is a selective inhibitor of phosphodiesterase 9A (PDE9A).[1] PDE9A is an enzyme that specifically hydrolyzes cyclic guanosine monophosphate (cGMP), a crucial second messenger in neuronal signaling pathways. By inhibiting PDE9A, **Osoresnontrine** prevents the degradation of cGMP, leading to its accumulation in brain regions associated with cognition.[2] [3] Elevated cGMP levels are believed to enhance synaptic plasticity, a fundamental process for learning and memory, by strengthening glutamatergic signaling pathways.[4][5] Preclinical studies have demonstrated that **Osoresnontrine** increases cGMP levels in the brain, facilitates long-term potentiation (LTP) in the hippocampus, and improves performance in cognitive tasks assessing working and episodic memory in rodents.[2][3]

Signaling Pathway

Simplified Signaling Pathway of Osoresnontrine





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